

Technical Guide on Vinyldifluoroborane: Health and Safety Guidelines

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Compound of Interest		
Compound Name:	Vinyldifluoroborane	
Cat. No.:	B15289953	Get Quote

Disclaimer: A comprehensive search for "vinyldifluoroborane" did not yield specific public health, safety, or toxicological data. This compound is likely a specialized research chemical with limited documentation in the public domain. The following in-depth technical guide has been created using Vinylboronic Acid Pinacol Ester (CAS 75927-49-0) as an illustrative analogue to demonstrate the required structure and content. All data, protocols, and diagrams presented herein pertain exclusively to Vinylboronic Acid Pinacol Ester and should not be used for handling vinyldifluoroborane.

Illustrative Technical Guide: Vinylboronic Acid Pinacol Ester

This guide is intended for researchers, scientists, and drug development professionals, providing detailed health and safety information, experimental protocols, and data for Vinylboronic Acid Pinacol Ester.

Health and Safety Guidelines

Vinylboronic acid pinacol ester is a flammable, air-sensitive liquid that may cause skin sensitization.[1] Strict adherence to safety protocols is mandatory.

- 1.1 Personal Protective Equipment (PPE)
- Eye/Face Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]

Foundational & Exploratory





- Skin Protection: Wear appropriate protective gloves (e.g., Nitrile rubber) and flame-retardant antistatic protective clothing to prevent skin exposure.[1] Always inspect gloves before use. [1] Contaminated work clothing should not be allowed out of the workplace.
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood. If inhalation risk is high, use a suitable respirator.

1.2 Handling and Storage

- Handling: Handle under an inert atmosphere (e.g., nitrogen or argon) as the material is air-sensitive.[1] Avoid contact with skin, eyes, and clothing, and avoid inhalation of vapors.[1][2]
 Use only non-sparking tools and explosion-proof equipment.[1] Ground and bond containers and receiving equipment to prevent static discharges.[1][2] Keep away from heat, sparks, open flames, and other ignition sources.[1][2]
- Storage: Store in a cool, dry, well-ventilated place.[1][2] Keep the container tightly closed and store under an inert atmosphere.[1] The recommended storage temperature is -20°C.[3] Store locked up and away from incompatible materials such as strong oxidizing agents.[1]

1.3 First Aid Measures

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[1] If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[1]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower for at least 15 minutes.[1] If skin irritation or a rash occurs, get medical advice.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention.[1]
- If Swallowed: Do NOT induce vomiting.[1] Rinse mouth with water and seek immediate medical attention.[1][4]

1.4 Fire-Fighting Measures



- Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam.[1][2] For large fires, water spray or fog may be used.[2]
- Specific Hazards: The liquid and vapor are flammable.[2] Vapors are heavier than air, may
 form explosive mixtures with air, and can travel to a source of ignition and flash back.[1]
 Containers may explode when heated.[1] Hazardous decomposition products include carbon
 monoxide, carbon dioxide, and oxides of boron.[1][4]

Data Presentation

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	75927-49-0	[1][5]
Molecular Formula	C ₈ H ₁₅ BO ₂	[1][5]
Molecular Weight	154.01 - 154.02 g/mol	[1][5]
Appearance	Clear, colorless to amber liquid	[5][6]
Density	0.908 g/mL at 25 °C	[1]
Boiling Point	35-40 °C / 20 mmHg; 52-54 °C / 24 mmHg	[2][3]
Flash Point	34 °C (93.2 °F)	[2]

| Refractive Index | n20/D 1.4300 |[3] |

Table 2: Hazard Identification



Hazard Classification	Description	Reference(s)
GHS Pictograms	Flame, Exclamation Mark, Environment	[3]
Signal Word	Warning	[3]
Hazard Statements	H226: Flammable liquid and vapor. H317: May cause an allergic skin reaction. H411: Toxic to aquatic life with long lasting effects.	[2]
Precautionary Statements	P210, P233, P240, P273, P280, P303+P361+P353	[3]

| Storage Class Code | 3 - Flammable liquids | |

Experimental Protocols

3.1 Illustrative Protocol: Suzuki-Miyaura Cross-Coupling

Vinylboronic acid pinacol ester is a key reagent in Suzuki-Miyaura reactions for introducing vinyl groups.[5][7] The following is a generalized protocol and must be adapted for specific substrates and scales.

Objective: To couple an aryl halide (Ar-X) with vinylboronic acid pinacol ester.

Materials:

- Aryl halide (Ar-X) (1.0 eq)
- Vinylboronic acid pinacol ester (1.1 1.5 eq)
- Palladium catalyst (e.g., Pd(PPh₃)₄, 1-5 mol%)
- Base (e.g., K₂CO₃, Na₂CO₃, Cs₂CO₃, 2-3 eq)
- Anhydrous solvent (e.g., Toluene, Dioxane, THF/Water mixture)



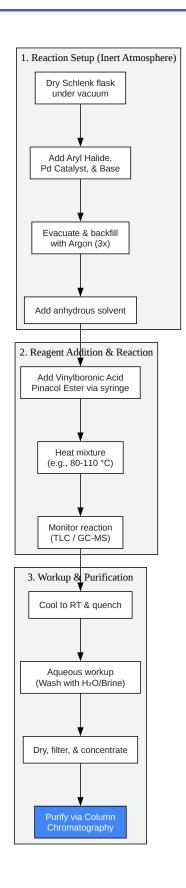
- Schlenk flask or similar reaction vessel
- Inert gas supply (Nitrogen or Argon)

Procedure:

- Vessel Preparation: Dry the Schlenk flask under vacuum with a heat gun and allow it to cool to room temperature under an inert atmosphere.
- Reagent Addition: To the flask, add the aryl halide (1.0 eq), the palladium catalyst, and the base.
- Solvent Addition: Evacuate and backfill the flask with inert gas three times. Add the anhydrous solvent via syringe.
- Boronic Ester Addition: Add the vinylboronic acid pinacol ester (1.1 1.5 eq) to the mixture via syringe.
- Reaction: Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir under the inert atmosphere until the reaction is complete (monitor by TLC or GC-MS).
- Workup: Cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and then brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

Mandatory Visualizations

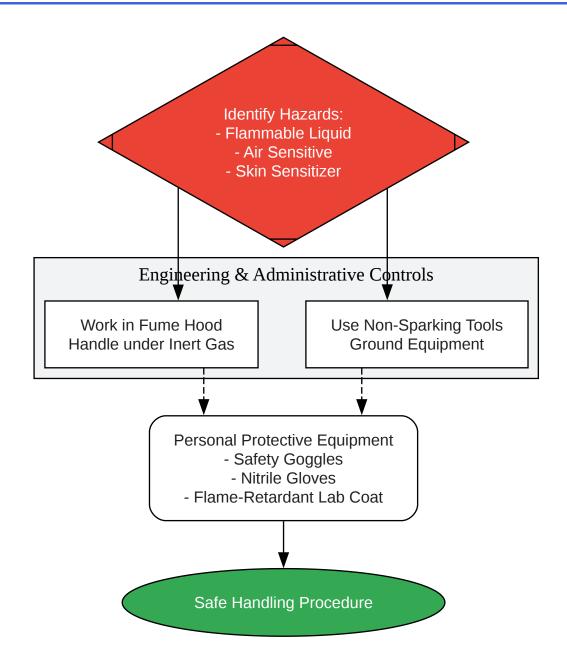




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Caption: Workflow for a typical Suzuki-Miyaura cross-coupling reaction.





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Caption: Hazard assessment and mitigation workflow for reactive reagents.

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